

Sometribove (rbST) in Dairy Production: A Comparative Analysis Across Breeds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sometribove**

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A comprehensive guide for researchers and drug development professionals on the differential effects of **sometribove** (recombinant bovine somatotropin) in various dairy cattle breeds, supported by experimental data and detailed methodologies.

Recombinant bovine somatotropin (rbST), a synthetic version of the naturally occurring bovine growth hormone, has been utilized in some countries to increase milk production in dairy cattle. [1] Its application has prompted extensive research into its efficacy and effects on various aspects of dairy cow physiology, including milk yield, milk composition, and overall health. This guide provides a comparative analysis of the effects of **sometribove** across different dairy breeds, with a focus on quantitative data from scientific studies.

The primary mechanism of action of **sometribove** involves orchestrating metabolic changes that prioritize nutrient allocation towards milk synthesis.[2] This is achieved through both direct effects on various tissues and indirect effects mediated by the insulin-like growth factor (IGF) system, which ultimately enhances the maintenance and activity of milk-secreting cells in the mammary gland.[3]

Comparative Effects on Milk Yield and Composition

The response to **sometribove** treatment can vary between different dairy breeds, primarily influenced by their genetic merit for milk production.[4][5] While milk yield consistently increases with rbST administration across breeds, the magnitude of this increase and the subtle changes in milk composition can differ.

Table 1: Comparative Milk Yield Response to **Sometribove** (rbST)

Breed	Study	Dosage	Duration	Milk Yield Increase
Holstein	Speicher et al. (1994)[6]	14 mg/day	230 days	4.3 kg/day (multiparous), 5.0 kg/day (primiparous)
Morais et al. (2017)[7][8]	500 mg every 14 days	17 injection cycles	2.03 - 4.38 kg/day	
West et al. (1990)[9]	20 mg/day	80 days	Greater increase than Jerseys	
Jersey	West et al. (1990)[9]	20 mg/day	80 days	Significant increase, but less than Holsteins
Kindstedt et al. (1991)[10]	500 mg every 14 days	One lactation	Not specified	
Holstein (High vs. Low Genetic Merit)	Chalupa et al. (1990)[4][5]	10.3, 20.6, 30.9 mg/day	30 weeks	No significant difference in response between groups

Table 2: Comparative Milk Composition Response to **Sometribove** (rbST)

Breed	Study	Fat Percentage	Protein Percentage
Holstein	Speicher et al. (1994) [6]	Generally unaffected	Generally unaffected
Moraes et al. (2017)[7] [8]	Unaffected	Increased	
Dohoo et al. (2003) [11]	Small increase	Small increase (multiparous)	
Jersey	Kindstedt et al. (1991) [10]	Not specified	Decreased (3.92% vs 4.12% in controls on day 8 of injection cycle)

Studies consistently demonstrate a significant increase in milk yield across breeds with **sometribove** administration.[2][6] A study comparing Holstein and Jersey cows during heat stress found that while both breeds responded with increased milk production, Holsteins showed a greater yield increase than Jerseys.[9] Research on Holstein cows with different genetic merit for milk production did not find a significant difference in their milk yield response to rbST, suggesting that cows of both high and low genetic potential benefit from the treatment.[4][5]

Changes in milk composition are generally minor.[2] Some studies report a slight increase in fat and protein percentages in Holsteins[7][8][11], while another study on Jerseys observed a decrease in milk protein concentration at a specific point in the injection cycle.[10]

Effects on Body Condition and Reproduction

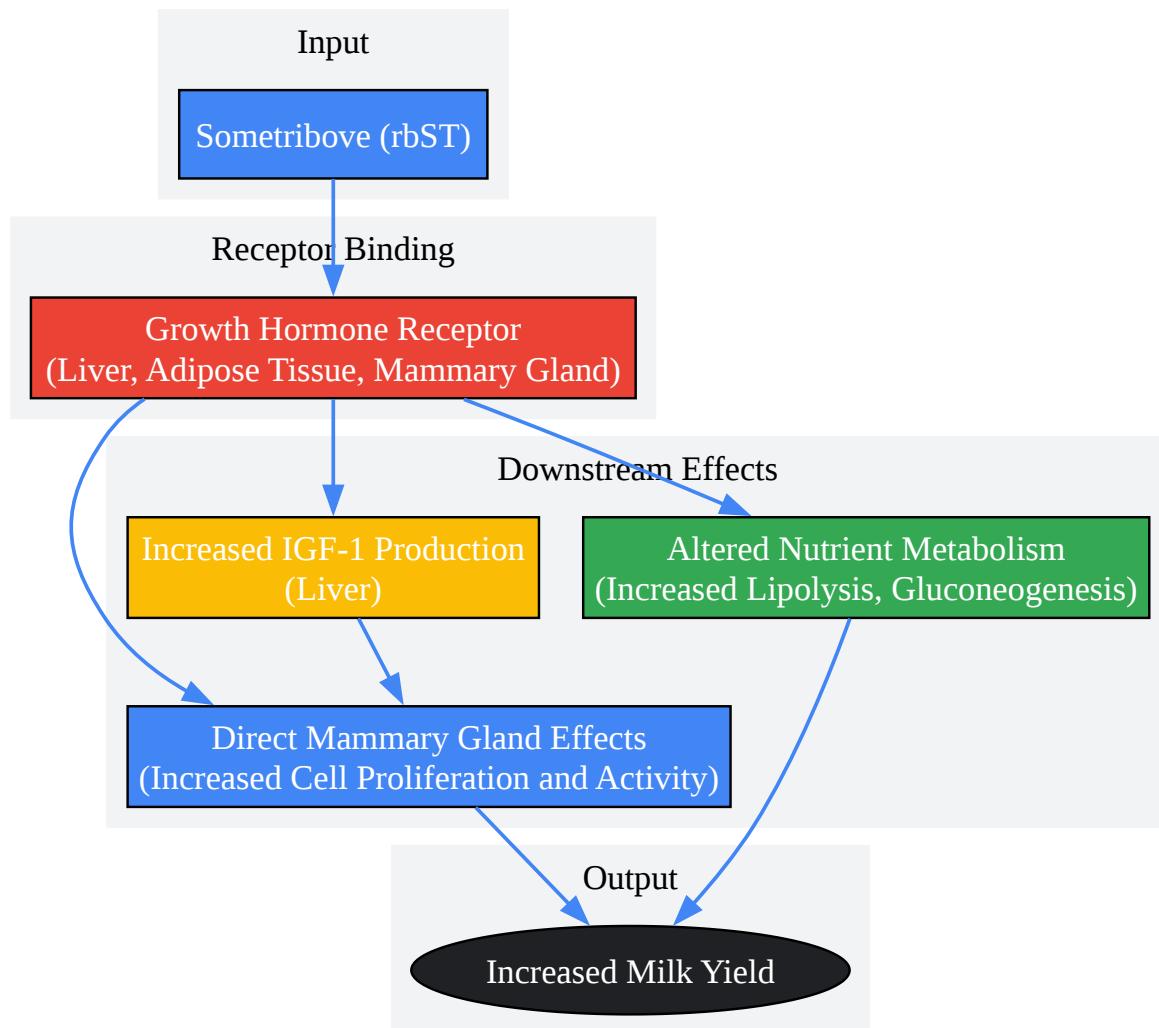
Sometribove administration is often associated with a decrease in body condition score (BCS), as cows mobilize energy reserves to support higher milk production.[4][5][11] This effect appears to be consistent across breeds.

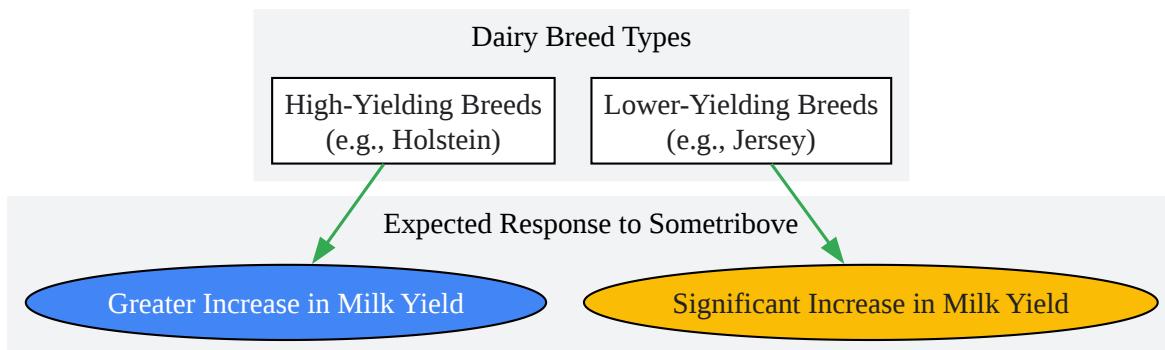
The impact of **sometribove** on reproductive performance can be variable and is often more influenced by factors like the level of milk production and management practices.[12][13] One study noted a reduction in pregnancy rates in primiparous cows treated with an intramuscular formulation of **sometribove**, but not with a subcutaneous formulation or in multiparous cows.

[12] Overall, the existing data does not suggest a major, consistent difference in the reproductive response to **sometribove** among different dairy breeds.

Experimental Protocols

The following provides a generalized experimental workflow and specific methodologies from key studies investigating the effects of **sometribove**.





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References

- 1. Bovine somatotropin - Wikipedia [en.wikipedia.org]
- 2. Bovine somatotropin: review of an emerging animal technology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Invited review: Somatotropin and lactation biology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Response to recombinant bovine somatotropin in dairy cows with different genetic merit for milk production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Production responses of cows to recombinantly derived bovine somatotropin and to frequency of milking - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Lactation performance of Holstein cows treated with 2 formulations of recombinant bovine somatotropin in a large commercial dairy herd in Brazil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]

- 10. Effect of long-term bovine somatotropin (sometribove) treatment on nitrogen (protein) distribution in Jersey milk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A meta-analysis review of the effects of recombinant bovine somatotropin: 1. Methodology and effects on production - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Effect of recombinantly-derived bovine somatotropin on reproductive performance of dairy cattle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sometribove (rbST) in Dairy Production: A Comparative Analysis Across Breeds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166347#comparing-sometribove-effects-in-different-dairy-breeds>]

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